

# Sodium Fluoride: A Comprehensive Technical Guide for Laboratory Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium fluoride

Cat. No.: B1217037

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Sodium fluoride** (NaF) is an inorganic ionic compound with the chemical formula NaF.<sup>[1]</sup> It is a colorless or white crystalline solid that is readily soluble in water.<sup>[1][2]</sup> In the laboratory, **sodium fluoride** is a versatile reagent with a range of applications, from its use as a fluoride source in chemical synthesis to its role as a potent enzyme inhibitor in biochemical assays.<sup>[3][4]</sup> This technical guide provides an in-depth overview of the core chemical and physical properties of **sodium fluoride**, detailed experimental protocols for their determination, and a summary of its key biological interactions, designed to support its effective and safe use in a research and development setting.

## Core Properties of Sodium Fluoride

The fundamental physical and chemical characteristics of **sodium fluoride** are summarized below, providing essential data for its handling, storage, and application in experimental design.

## Physical Properties

**Sodium fluoride** typically appears as a colorless, odorless crystalline solid or a white powder.<sup>[5]</sup> It possesses a cubic crystal structure, similar to sodium chloride, with a lattice spacing of approximately 462 pm.<sup>[1][6]</sup>

Property	Value	References
Molecular Formula	NaF	[5]
Molar Mass	41.988 g/mol	[5]
Appearance	Colorless crystalline solid or white powder	[2][5]
Odor	Odorless	[1]
Density	2.558 g/cm <sup>3</sup>	[1][6]
Melting Point	993 °C (1819 °F; 1266 K)	[1]
Boiling Point	1704 °C (3099 °F; 1977 K)	[1]
Solubility in Water	36.4 g/L at 0 °C40.4 g/L at 20 °C50.5 g/L at 100 °C	[1][6]
Crystal Structure	Cubic	[1][6]
Refractive Index	1.3252	[6]
Vapor Pressure	1 mmHg at 1077 °C	[1]




## Chemical Properties

**Sodium fluoride** is an ionic compound that readily dissociates in water to yield sodium (Na<sup>+</sup>) and fluoride (F<sup>-</sup>) ions.[1] The pH of an aqueous solution of **sodium fluoride** is basic, with a 1% solution having a pH of 6.5 and a 4% solution having a pH of 7.6.[7]

Property	Description	References
Acidity (pKa of conjugate acid, HF)	3.20	[1]
pH of aqueous solution	Basic (pH 8 for a standard solution)	[6]
Reactivity	Reacts with electrophilic chlorides (e.g., acyl chlorides, sulfur chlorides).[1] Used in desilylation reactions in organic synthesis.[1] Reacts with strong acids to produce toxic hydrogen fluoride gas.[8]	
Solubility in other solvents	Slightly soluble in hydrogen fluoride and ammonia; negligible in alcohol, acetone, sulfur dioxide, and dimethylformamide.	[1]

## Safety and Handling

**Sodium fluoride** is classified as toxic by both inhalation of dusts or aerosols and ingestion.[1] High doses can affect the heart and circulatory system.[1] The lethal dose for a 70 kg human is estimated to be 5–10 grams.[1]

Hazard Category	Description	GHS Pictograms
Acute Toxicity, Oral	Category 3: Toxic if swallowed.	
Skin Corrosion/Irritation	Category 2: Causes skin irritation.	
Serious Eye Damage/Eye Irritation	Category 2A: Causes serious eye irritation.	

Handling Precautions:

- Work with **sodium fluoride** in a well-ventilated area, preferably a fume hood, to avoid inhalation of dust.[9]
- Wear appropriate personal protective equipment (PPE), including a lab coat, nitrile gloves, and safety goggles.[9]
- Avoid contact with strong acids, as this will liberate highly toxic hydrogen fluoride gas.[8]
- Store in a cool, dry place away from incompatible materials.[3]

## Experimental Protocols

The following sections detail standard laboratory methodologies for determining the key physical properties of **sodium fluoride**.

### Determination of Melting Point

**Principle:** The melting point of a pure crystalline solid is a characteristic physical property. The temperature at which the solid phase transitions to a liquid phase at atmospheric pressure is recorded as the melting point. For pure substances, this transition occurs over a narrow temperature range.

**Methodology:**

- **Sample Preparation:** A small amount of finely powdered, dry **sodium fluoride** is packed into a capillary tube to a height of 2-3 mm.[10]
- **Apparatus:** A calibrated melting point apparatus is used.
- **Procedure:**
  - The capillary tube containing the sample is placed in the heating block of the apparatus.
  - The sample is heated at a steady rate (approximately 1-2 °C per minute) when approaching the expected melting point.
  - The temperature at which the first liquid droplet appears is recorded as the onset of melting.

- The temperature at which the entire sample has transformed into a liquid is recorded as the completion of melting.
- The melting point is reported as a range between these two temperatures.

## Determination of Aqueous Solubility

Principle: The solubility of a substance in a particular solvent at a specific temperature is the maximum amount of that substance that can dissolve in a given amount of the solvent to form a saturated solution.

Methodology:

- Sample Preparation: A known volume of deionized water (e.g., 100 mL) is placed in a beaker with a magnetic stir bar.
- Procedure:
  - The temperature of the water is brought to and maintained at a constant, recorded value (e.g., 20 °C).
  - Small, pre-weighed portions of **sodium fluoride** are added to the water while stirring continuously.
  - **Sodium fluoride** is added until a small amount of undissolved solid remains, indicating that the solution is saturated.
  - The mixture is stirred for a sufficient period to ensure equilibrium is reached.
  - The undissolved solid is separated from the saturated solution by filtration.
  - The mass of the undissolved **sodium fluoride** is determined by drying and weighing the filter paper and its contents.
  - The mass of dissolved **sodium fluoride** is calculated by subtracting the mass of the undissolved solid from the total mass added.

- Solubility is expressed as grams of **sodium fluoride** per 100 mL or per liter of water at the specified temperature.

## Determination of Density

Principle: The density of a solid can be determined by measuring its mass and volume. For an irregularly shaped solid, the volume can be determined by the displacement of a liquid in which the solid is insoluble.

Methodology:

- Mass Measurement: The mass of a sample of **sodium fluoride** crystals is accurately measured using an analytical balance.
- Volume Measurement (Liquid Displacement):
  - A graduated cylinder is partially filled with a liquid in which **sodium fluoride** is insoluble (e.g., a saturated **sodium fluoride** solution or an organic solvent like ethanol). The initial volume of the liquid is recorded.[\[11\]](#)
  - The weighed **sodium fluoride** sample is carefully added to the graduated cylinder, ensuring it is fully submerged and no air bubbles are trapped.
  - The final volume of the liquid is recorded.
  - The volume of the **sodium fluoride** sample is the difference between the final and initial liquid volumes.
- Calculation: The density is calculated by dividing the mass of the **sodium fluoride** sample by its determined volume.

## Determination of pH of an Aqueous Solution

Principle: The pH of a solution is a measure of its acidity or alkalinity. It is determined by the concentration of hydrogen ions ( $H^+$ ). The pH of a **sodium fluoride** solution is influenced by the hydrolysis of the fluoride ion ( $F^-$ ), a weak base.

Methodology:

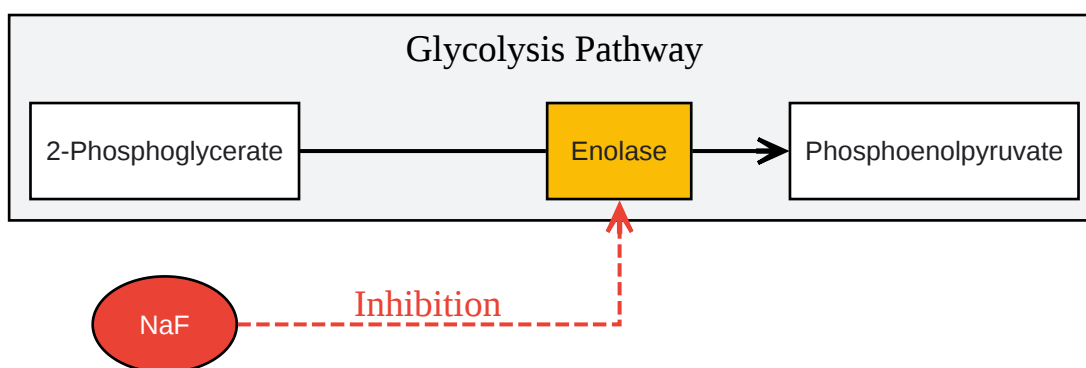
- **Solution Preparation:** A solution of known concentration (e.g., 0.1 M) of **sodium fluoride** is prepared by dissolving a calculated mass of NaF in a known volume of deionized water.
- **Apparatus:** A calibrated pH meter with a glass electrode is used.
- **Calibration:** The pH meter is calibrated using standard buffer solutions of known pH (e.g., pH 4, 7, and 10).
- **Measurement:**
  - The pH electrode is rinsed with deionized water and then with a small amount of the **sodium fluoride** solution to be measured.
  - The electrode is immersed in the bulk of the **sodium fluoride** solution.
  - The solution is gently stirred, and the pH reading is allowed to stabilize before being recorded.

## Biological Interactions and Signaling Pathways

**Sodium fluoride** is widely used in biochemical and cell biology research due to its ability to modulate specific enzymatic activities and signaling pathways.

### Inhibition of Glycolysis

Fluoride ions are potent inhibitors of the glycolytic enzyme enolase.<sup>[12][13]</sup> Enolase catalyzes the conversion of 2-phosphoglycerate to phosphoenolpyruvate, a critical step in the energy-generating pathway of glycolysis.<sup>[14]</sup> By inhibiting this enzyme, **sodium fluoride** can effectively block glycolysis, leading to a depletion of cellular ATP.<sup>[15]</sup> This inhibitory effect is a key reason for its use as an antiglycolytic agent in blood sample collection for glucose measurement.<sup>[12]</sup>



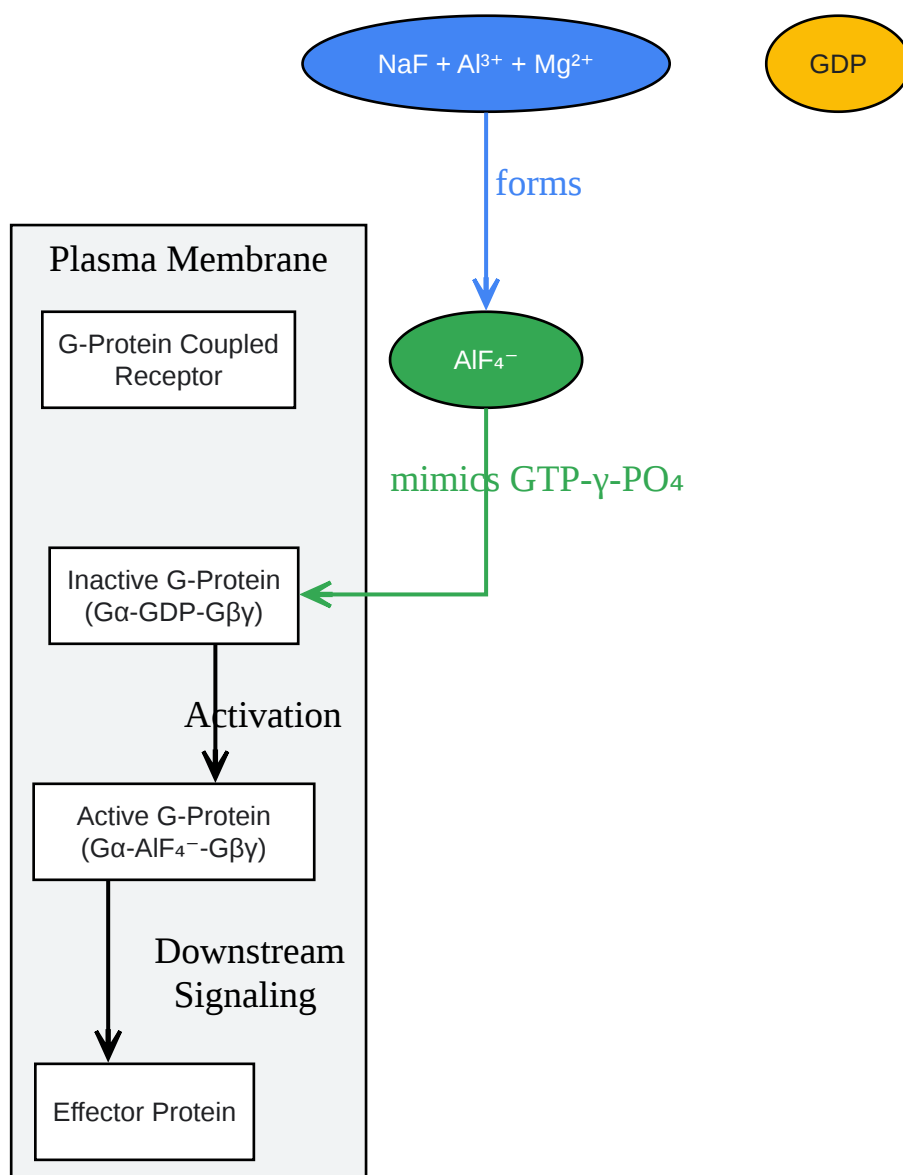
[Click to download full resolution via product page](#)

Caption: Inhibition of the glycolytic enzyme enolase by **sodium fluoride**.

## Activation of G-Proteins

In the presence of trace amounts of aluminum and magnesium ions, fluoride can activate heterotrimeric G-proteins.[1][16] The aluminum fluoride complex ( $\text{AlF}_4^-$ ) acts as a phosphate analog, mimicking the  $\gamma$ -phosphate of GTP.[16] This complex binds to the GDP-bound  $\alpha$ -subunit of the G-protein, inducing a conformational change that mimics the active, GTP-bound state.[1] This leads to the dissociation of the  $\text{G}\alpha$  subunit from the  $\beta\gamma$ -dimer and the subsequent activation of downstream signaling cascades.





[Click to download full resolution via product page](#)

Caption: Activation of G-proteins by the aluminum fluoride complex.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The mechanism of aluminum-independent G-protein activation by fluoride and magnesium. <sup>31</sup>P NMR spectroscopy and fluorescence kinetic studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. legacy.babcock.edu.ng [legacy.babcock.edu.ng]
- 3. mt.com [mt.com]
- 4. Weak acid effects and fluoride inhibition of glycolysis by Streptococcus mutans GS-5 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Fluoride activates G protein-dependent and -independent pathways in dispersed intestinal smooth muscle cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Mechanism of fluoride activation of G protein-gated muscarinic atrial K<sup>+</sup> channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Density of Solid Class 9 Physics Experiment Guide [vedantu.com]
- 8. documents.thermofisher.com [documents.thermofisher.com]
- 9. horiba.com [horiba.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. wjec.co.uk [wjec.co.uk]
- 12. Inhibition of Glycolysis for Glucose Estimation in Plasma: Recent Guidelines and their Implications - PMC [pmc.ncbi.nlm.nih.gov]
- 13. The enzyme of the glycolic pathway sensitive to inhibition by fluoride ions is A Hexokinase B Aldolase C Enolase D Pyruvate kinase [doubtnut.com]
- 14. Principles of fluoride toxicity and the cellular response: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Fluoride Exposure Induces Inhibition of Sodium-and Potassium-Activated Adenosine Triphosphatase (Na<sup>+</sup>, K<sup>+</sup>-ATPase) Enzyme Activity: Molecular Mechanisms and Implications for Public Health - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Activation of G Proteins by Aluminum Fluoride Enhances RANKL-Mediated Osteoclastogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Sodium Fluoride: A Comprehensive Technical Guide for Laboratory Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217037#sodium-fluoride-chemical-and-physical-properties-for-lab-use]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)